Substituted Pyrazole-4-Carbohydrazides: A Comprehensive Technical Guide for Drug Discovery

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Compound of Interest

Compound Name:	*1-Ethyl-3-methyl-1H-pyrazole-4-carbohydrazide*
CAS No.:	*1177272-66-0*
Cat. No.:	*B1451053*

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Foreword: The Pyrazole Scaffold - A Privileged Structure in Medicinal Chemistry

The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, stands as a cornerstone in the edifice of medicinal chemistry. Its remarkable versatility and ability to interact with a wide array of biological targets have led to the development of numerous clinically significant drugs. From the anti-inflammatory celecoxib to the anti-obesity rimonabant, the pyrazole scaffold has consistently demonstrated its therapeutic potential. This guide delves into a specific, yet profoundly important, class of pyrazole derivatives: substituted pyrazole-4-carbohydrazides. The introduction of the carbohydrazide moiety at the 4-position of the pyrazole ring imparts unique physicochemical properties, paving the way for a diverse spectrum of pharmacological activities. This document aims to provide researchers, scientists, and drug development professionals with an in-depth technical understanding of the synthesis, biological evaluation, and structure-activity relationships of these promising compounds.

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Synthetic Strategies for Substituted Pyrazole-4-Carbohydrazides: From Precursors to Final Compounds

The synthesis of substituted pyrazole-4-carbohydrazides is a multi-step process that hinges on the initial construction of the core pyrazole ring, followed by the elaboration of the carbohydrazide functional group. The choice of synthetic route is often dictated by the desired substitution pattern on the pyrazole nucleus.

Synthesis of the Pyrazole Core: Key Methodologies

Two principal and highly versatile methods for the synthesis of the pyrazole ring are the Knorr pyrazole synthesis (cyclocondensation of 1,3-dicarbonyl compounds) and the Vilsmeier-Haack reaction of hydrazones.

The reaction of a 1,3-dicarbonyl compound with a hydrazine derivative is a classic and reliable method for constructing the pyrazole ring.[1][2][3][4] The regioselectivity of this reaction is a critical consideration, as asymmetrical 1,3-dicarbonyls can potentially yield two different regioisomers.

Experimental Protocol: General Procedure for Knorr Pyrazole Synthesis

- Reactant Preparation: Dissolve the 1,3-dicarbonyl compound (1 equivalent) in a suitable solvent, such as ethanol or glacial acetic acid.
- Hydrazine Addition: Add the substituted hydrazine hydrochloride (1 equivalent) to the solution.
- Reaction Conditions: Reflux the reaction mixture for 2-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification: Upon completion, cool the reaction mixture to room temperature. The product may precipitate out of the solution and can be collected by filtration. If not, the solvent is removed under reduced pressure, and the residue is purified by recrystallization or column chromatography.

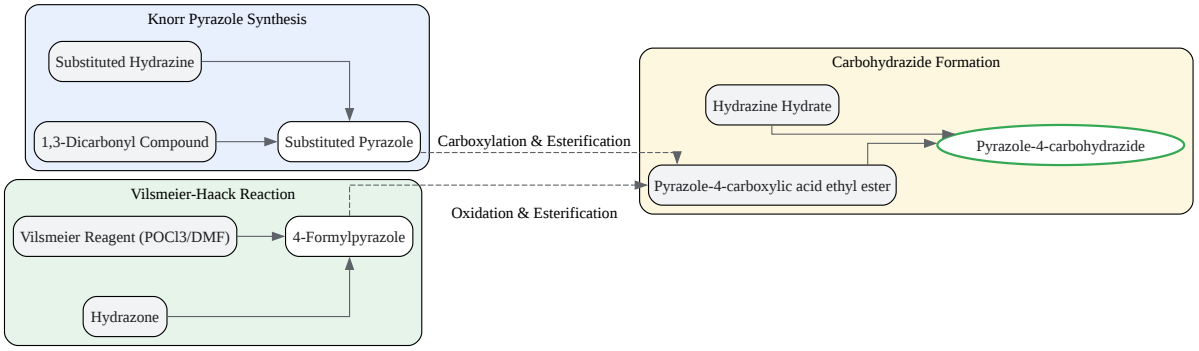
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The Vilsmeier-Haack reaction provides a direct route to 4-formylpyrazoles, which are immediate precursors to pyrazole-4-carbohydrazides.[5][6][7][8][9] This reaction involves the formylation of a hydrazone using the Vilsmeier reagent (a mixture of phosphorus oxychloride and dimethylformamide).

Experimental Protocol: Vilsmeier-Haack Synthesis of 1,3-Disubstituted-1H-pyrazole-4-carbaldehydes[6][7]

- Vilsmeier Reagent Preparation: In a fume hood, cool dry dimethylformamide (DMF) in an ice bath. Slowly add phosphorus oxychloride (POCl3) dropwise with constant stirring.
- Hydrazone Addition: To the prepared Vilsmeier reagent, add the appropriate hydrazone (1 equivalent) portion-wise, maintaining the temperature below 5°C.
- Reaction Conditions: After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to 60-80°C for 2-4 hours.
- Work-up and Purification: Cool the reaction mixture and pour it onto crushed ice with vigorous stirring. Neutralize the solution with a suitable base (e.g., sodium bicarbonate or sodium hydroxide solution) until a precipitate forms. Filter the solid, wash with water, and dry. Purify the crude product by recrystallization from a suitable solvent like ethanol.

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Caption: Synthetic pathways to pyrazole-4-carbohydrazides.

Formation of the Carbohydrazide Moiety

Once the pyrazole-4-carboxylate ester is obtained, the final step is its conversion to the corresponding carbohydrazide. This is typically achieved by reacting the ester with hydrazine hydrate.[10][11]

Experimental Protocol: Synthesis of Pyrazole-4-carbohydrazides from Esters[10]

- Reactant Mixture: Dissolve the substituted ethyl pyrazole-4-carboxylate (1 equivalent) in ethanol.
- Hydrazine Addition: Add an excess of hydrazine hydrate (5-10 equivalents) to the solution.
- Reaction Conditions: Reflux the mixture for 4-8 hours, monitoring the reaction by TLC.

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- Work-up and Purification: After completion, cool the reaction mixture. The product often crystallizes out and can be collected by filtration. If necessary, the solvent can be partially evaporated to induce crystallization. The collected solid is then washed with cold ethanol and dried.

Biological Activities of Substituted Pyrazole-4-Carbohydrazides: A Multifaceted Pharmacophore

Substituted pyrazole-4-carbohydrazides have emerged as a class of compounds with a broad spectrum of biological activities. Their therapeutic potential spans antimicrobial, anticancer, and anti-inflammatory applications.

Antimicrobial Activity

The search for novel antimicrobial agents is a global health priority. Substituted pyrazole-4-carbohydrazides have demonstrated significant potential in this arena, exhibiting activity against a range of bacterial and fungal pathogens.

The antimicrobial efficacy is typically quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of a compound that prevents visible growth of a microorganism.

Compound Series	Test Organism	MIC (µg/mL)	Reference
Pyrazole-based pyridine-4-carbohydrazides	Mycobacterium tuberculosis H37Rv	0.125 - 16	[12][13]
Pyrazole-1-carbothiohydrazides	Aspergillus niger	2.9 - 7.8	[14]
Pyrazole-1-carbothiohydrazides	Gram-positive & Gram-negative bacteria	62.5 - 125	[14]
Thiophene-containing pyrazoles	Gram-positive & Gram-negative bacteria	4	[15]

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Experimental Protocol: Broth Microdilution Method for MIC Determination

- Preparation of Inoculum: Prepare a standardized suspension of the test microorganism in a suitable broth medium.
- Serial Dilutions: Prepare a series of twofold dilutions of the test compound in a 96-well microtiter plate.
- Inoculation: Inoculate each well with the standardized microbial suspension.
- Incubation: Incubate the plates at an appropriate temperature (e.g., 37°C for bacteria) for 18-24 hours.
- Result Interpretation: The MIC is determined as the lowest concentration of the compound at which no visible growth of the microorganism is observed.

Anticancer Activity

The development of novel anticancer agents remains a critical area of research. Pyrazole-4-carbohydrazide derivatives have shown promising cytotoxic activity against various cancer cell lines. The half-maximal inhibitory concentration (IC50) is a key parameter used to quantify the anticancer potency of a compound.

Compound Series	Cancer Cell Line	IC50 (μM)	Reference
Pyrazole carbohydrazides	MDA-MB-231 (Breast)	5.90 - 6.36	[16]
Pyrazole carbohydrazides	B16F10 (Skin)	6.30 - 6.75	[16]
Lonazolac pyrazole-chalcone analogs	HeLa (Cervical)	2.41	[17]
Pyrazole derivatives	CFPAC-1 (Pancreatic)	61.7	[18]
Furan-bearing carbohydrazides	A549 (Lung)	Varies	[19]

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Experimental Protocol: MTT Assay for In Vitro Cytotoxicity[20][21]

- Cell Seeding: Seed cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the test compound and incubate for a specified period (e.g., 48 or 72 hours).
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals by viable cells.
- Solubilization: Add a solubilizing agent (e.g., DMSO or SDS) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of the solution at a specific wavelength (e.g., 570 nm) using a microplate reader.
- IC50 Calculation: The IC50 value is calculated from the dose-response curve of cell viability versus compound concentration.

Anti-inflammatory Activity

Inflammation is a complex biological response implicated in numerous diseases. Non-steroidal anti-inflammatory drugs (NSAIDs) are widely used, and many, like celecoxib, feature a pyrazole core. Substituted pyrazole-4-carbohydrazides have also been investigated for their anti-inflammatory properties.

In Vivo Model: Carrageenan-Induced Paw Edema in Rats[22][23]

This is a widely used and well-validated model for screening acute anti-inflammatory activity.

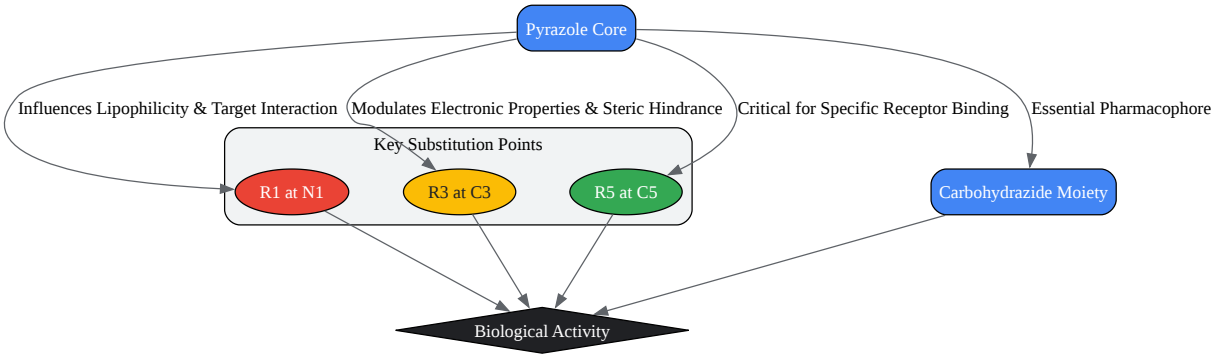
- Animal Grouping: Divide the rats into control and treatment groups.
- Compound Administration: Administer the test compound or a standard drug (e.g., indomethacin) to the treatment groups, typically intraperitoneally or orally.

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- Induction of Inflammation: After a specific time, inject a solution of carrageenan into the sub-plantar region of the right hind paw of each rat.
- Edema Measurement: Measure the paw volume at regular intervals using a plethysmometer.
- Data Analysis: The percentage inhibition of edema is calculated by comparing the paw volume of the treated groups with the control group.

Structure-Activity Relationships (SAR): Decoding the Molecular Blueprint for Potency

Understanding the structure-activity relationship (SAR) is paramount in medicinal chemistry for the rational design of more potent and selective drug candidates. For substituted pyrazole-4-carbohydrazides, the nature and position of substituents on the pyrazole ring and modifications to the carbohydrazide moiety significantly influence their biological activity.



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